

C.I. Mordant Orange 29: A Technical Overview for Researchers

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Compound of Interest

Compound Name: C.I. Mordant Orange 29

Cat. No.: B15555831

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Introduction

C.I. Mordant Orange 29 is a synthetic azo dye that belongs to the mordant class of dyes. As a multifunctional coloring agent, it has applications in various industrial processes and serves as a tool in biological research. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and general applications, with a focus on its relevance to researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

C.I. Mordant Orange 29 is identified by two primary CAS numbers, which appear to correspond to the sodium salt and the free acid form of the molecule. The fundamental properties are summarized below for clarity and comparison.

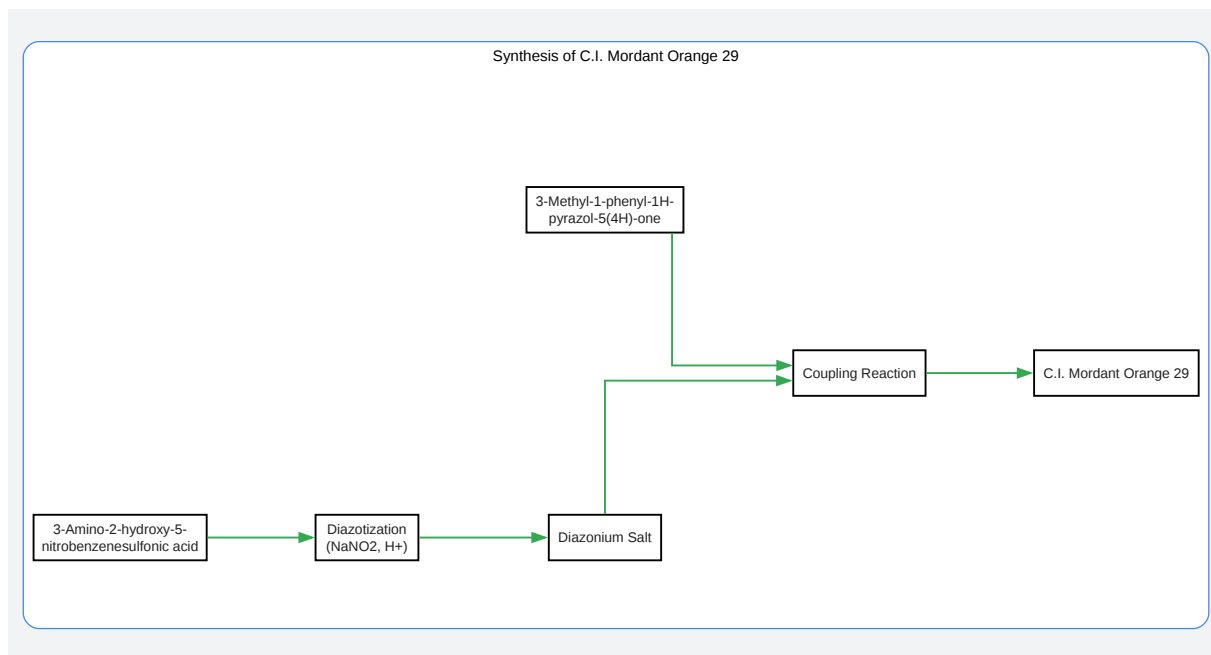
Property	Value (Sodium Salt)	Value (Free Acid)	Reference
CAS Number	6054-86-0	20352-64-1	[1][2]
Molecular Formula	C ₁₆ H ₁₂ N ₅ NaO ₇ S	C ₁₆ H ₁₃ N ₅ O ₇ S	[1][2]
Molecular Weight	441.35 g/mol	419.4 g/mol	[1][2]
C.I. Name	Mordant Orange 29	Mordant Orange 29	[1]
C.I. Number	18744	18744	[1]
Synonyms	Chrome Orange FL	2-hydroxy-3-[(3-methyl-5-oxo-1-phenyl-4H-pyrazol-4-yl)diazenyl]-5-nitrobenzenesulfonic acid	[1][2]
Molecular Structure	Single azo class	Single azo class	[1]

Synthesis of C.I. Mordant Orange 29

The manufacturing process for **C.I. Mordant Orange 29** involves a diazotization reaction followed by a coupling reaction. The key steps in this synthesis are outlined below.

Experimental Protocol: Synthesis

- Diazotization:** 3-Amino-2-hydroxy-5-nitrobenzenesulfonic acid is diazotized. This process typically involves treating the primary aromatic amine with nitrous acid (usually generated in situ from sodium nitrite and a strong acid) to form a diazonium salt.
- Coupling:** The resulting diazonium salt is then coupled with 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one to form the final **C.I. Mordant Orange 29** dye.[1]



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Caption: Synthesis workflow for **C.I. Mordant Orange 29**.

Applications in Research

C.I. Mordant Orange 29 is described as a multifunctional dye for biological experiments.[3] Its utility in a research setting is broad, encompassing various techniques where cellular components are visualized and analyzed.

General Uses:

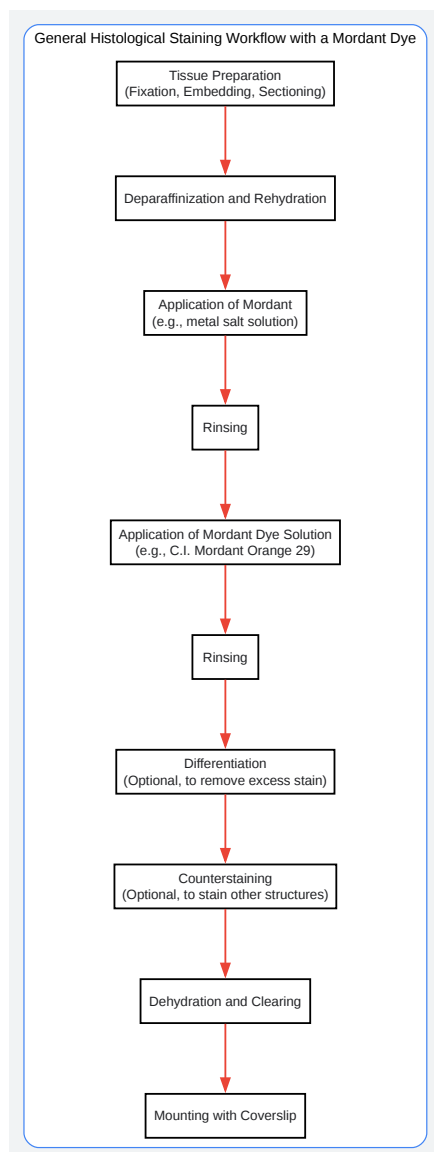
- **Observation of Cell Structures:** As a stain, it can be used to impart color to otherwise transparent cellular components, allowing for their visualization under a microscope.
- **Tracking of Biomolecules:** In certain applications, dyes can be conjugated to specific biomolecules, enabling researchers to track their location and movement within a cell or tissue.
- **Evaluation of Cell Functions:** Stains are often used in assays to assess cell viability, proliferation, or other functional parameters.

- **Histology and Pathology:** In histology, mordant dyes are used to stain tissues for microscopic examination, aiding in the diagnosis of diseases.

Despite its classification as a tool for biological research, specific, detailed experimental protocols or its involvement in defined signaling pathways are not readily available in the public scientific literature.

General Experimental Workflow for Mordant Dyes in Histology

Mordant dyes, by definition, require a mordant—typically a metal salt—to form a coordination complex with the tissue, which then binds the dye. This "lake" (dye-mordant-tissue complex) is often more stable and provides stronger staining than the dye alone. A generalized workflow for the application of a mordant dye in a histological setting is presented below.



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Caption: Generalized experimental workflow for using a mordant dye in histology.

Safety and Handling

Specific toxicological data for **C.I. Mordant Orange 29** is not widely available. As with all laboratory chemicals, it should be handled with appropriate care, using personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat. Azo dyes, as a class, are known to be potential respiratory and skin sensitizers, and some can be metabolized to aromatic amines, which may have carcinogenic properties. Therefore, exposure should be minimized.

Disclaimer: This document is intended for informational purposes for a scientific audience and is based on publicly available data. It is not a substitute for a comprehensive safety data sheet (SDS) and does not constitute a recommendation for any specific use. Researchers should consult the relevant SDS and conduct their own risk assessments before using this or any other chemical.

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